

2-(Phenylthio)acetamide CAS number 22446-20-4

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Compound of Interest

Compound Name: 2-(Phenylthio)acetamide

Cat. No.: B1348294

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An In-Depth Technical Guide to **2-(Phenylthio)acetamide** (CAS: 22446-20-4)

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-(Phenylthio)acetamide, identified by CAS number 22446-20-4, is an organic compound belonging to the thioamide family.^[1] Its structure, featuring a phenylthio group attached to an acetamide moiety, provides unique chemical properties and a versatile scaffold for chemical synthesis and drug design.^[1] This technical guide provides a comprehensive overview of its physicochemical properties, synthesis, and known biological activities, with a focus on its potential applications in research and development. The compound serves as a valuable building block for the synthesis of various heterocyclic compounds and has been identified as a molecule of interest for its potential therapeutic applications, notably in the management of allergic rhinitis.^{[1][2]}

Physicochemical Properties

The fundamental physicochemical properties of **2-(Phenylthio)acetamide** are summarized in the table below. The data is compiled from various chemical databases and computational models.

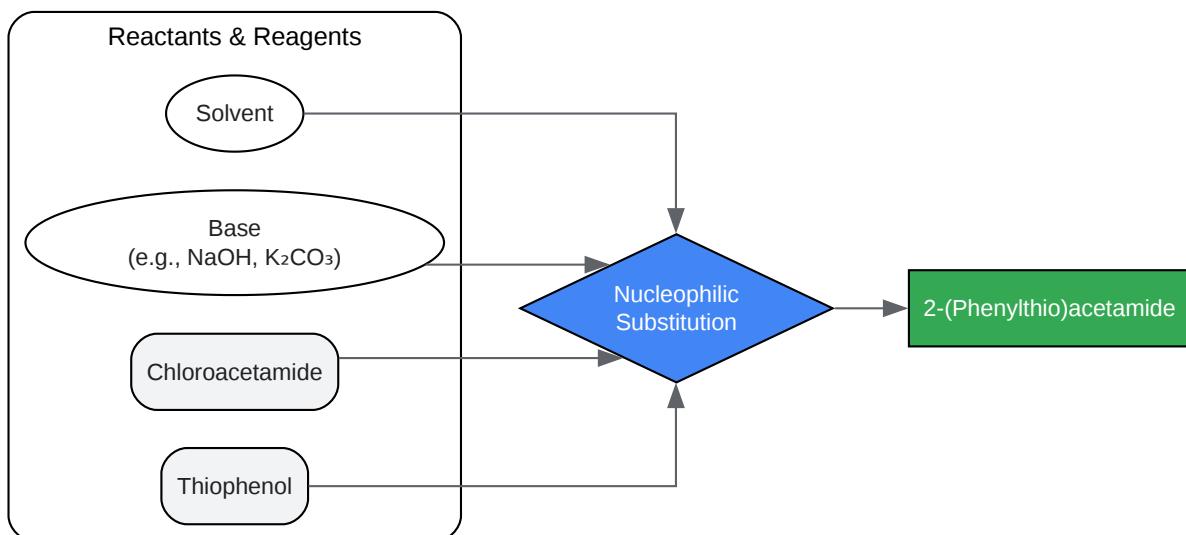
| Property | Value | Source |
|--------------------------------|---------------------------------------|---|
| CAS Number | 22446-20-4 | [2] [3] [4] |
| Molecular Formula | C ₈ H ₉ NOS | [1] [4] |
| Molecular Weight | 167.23 g/mol | [2] [4] |
| IUPAC Name | 2-phenylsulfanylacetamide | [4] |
| Synonyms | 2-(phenylthio)acetamide, NSC525221 | [4] [5] |
| Boiling Point | 339.6°C at 760 mmHg (Computed) | [5] |
| Flash Point | 159.2°C (Computed) | [5] |
| Density | 1.21 g/cm ³ (Computed) | [5] |
| Solubility | No data available | [6] |
| Melting Point | No data available | [6] |
| LogP | 1.96 (Computed) | [5] |
| Topological Polar Surface Area | 68.4 Å ² | [1] |
| Hydrogen Bond Acceptor Count | 2 | [1] |
| Hydrogen Bond Donor Count | 1 | [5] |
| Rotatable Bond Count | 3 | [1] |

Synthesis and Experimental Protocols

The primary synthetic route to **2-(Phenylthio)acetamide** is a nucleophilic substitution reaction. This method is straightforward and serves as a fundamental protocol for its preparation.

General Synthesis Workflow

General Synthesis Workflow for 2-(Phenylthio)acetamide



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Caption: Synthesis of **2-(Phenylthio)acetamide** via nucleophilic substitution.

Experimental Protocol: Synthesis from Thiophenol and Chloroacetamide

This protocol is based on the fundamental thioacetylation reaction described in the literature.[\[1\]](#)

- **Dissolution:** Dissolve thiophenol (1.0 equivalent) and chloroacetamide (1.0 equivalent) in a suitable polar aprotic solvent, such as dimethylformamide (DMF) or acetonitrile.
- **Base Addition:** Add a base, such as potassium carbonate (K₂CO₃) or sodium hydroxide (NaOH) (1.1 to 1.5 equivalents), to the reaction mixture. The base acts as a proton scavenger to facilitate the nucleophilic attack of the thiolate anion.
- **Reaction:** Stir the mixture at room temperature or with gentle heating (e.g., 50-60 °C) for several hours (typically 4-12 hours). Monitor the reaction progress using Thin Layer Chromatography (TLC).

- Work-up: Once the reaction is complete, pour the mixture into water and extract the product with an organic solvent like ethyl acetate.
- Purification: Wash the combined organic layers with brine, dry over anhydrous sodium sulfate (Na_2SO_4), and concentrate under reduced pressure. The crude product can be further purified by recrystallization or column chromatography to yield pure **2-(Phenylthio)acetamide**.

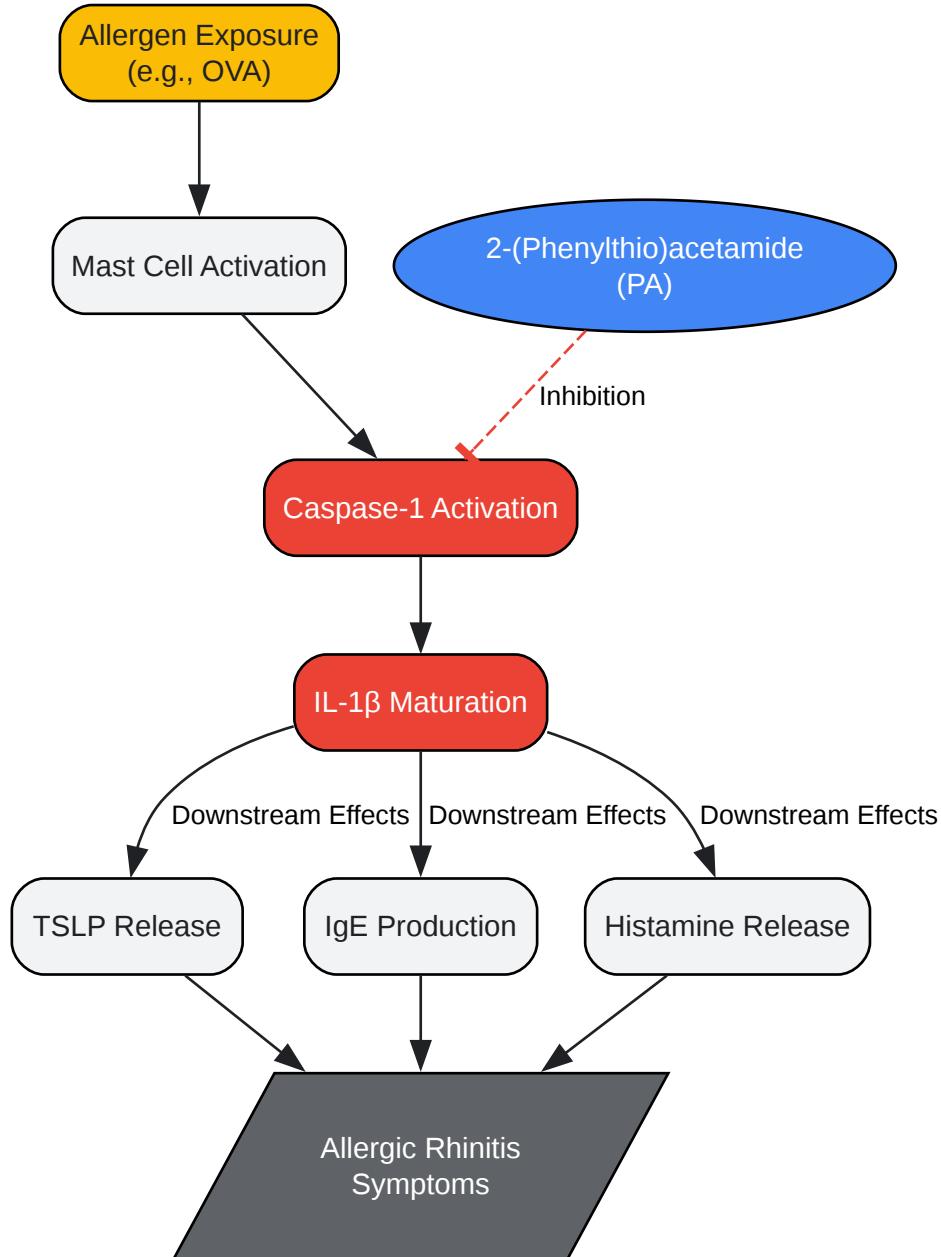
Biological Activity and Mechanism of Action

While much of the quantitative biological data pertains to its derivatives, **2-(Phenylthio)acetamide** (PA) itself has been identified as a promising therapeutic agent, particularly for its anti-allergic properties.^[2]

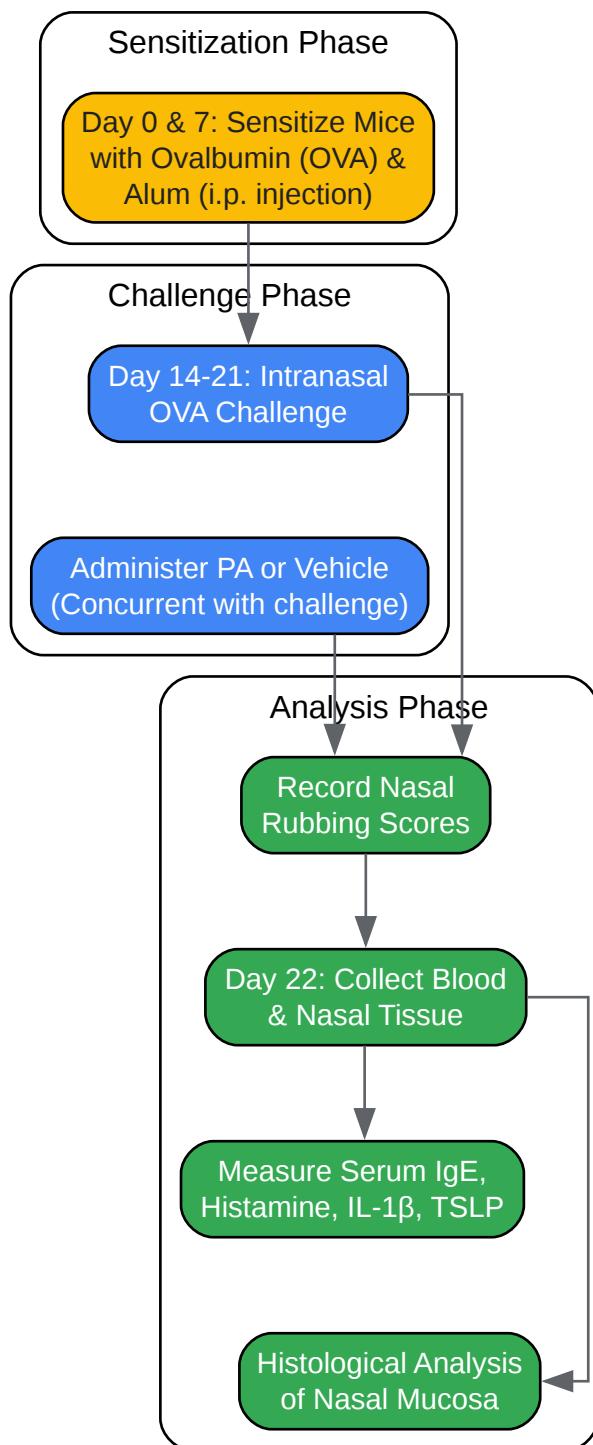
Anti-Allergic Activity

2-(Phenylthio)acetamide has been identified as a potential compound for managing allergic rhinitis (AR).^[2] A molecular docking simulation identified PA as an inhibitor of caspase-1, a key enzyme in the inflammatory pathway.^[2]

Proposed Anti-Allergic Mechanism of 2-(Phenylthio)acetamide



Workflow for In Vivo Allergic Rhinitis (AR) Model Evaluation

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References

- 1. Page loading... [guidechem.com]
- 2. Buy 2-(Phenylthio)acetamide | 22446-20-4 [smolecule.com]
- 3. 22446-20-4 Cas No. | 2-(Phenylthio)acetamide | Apollo [store.apolloscientific.co.uk]
- 4. 2-(Phenylthio)acetamide | C8H9NOS | CID 352162 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 22446-20-4(2-(Phenylthio)acetamide) | Kuujia.com [kuujia.com]
- 6. zycz.cato-chem.com [zycz.cato-chem.com]
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